

Application Notes and Protocols for In Vivo Studies of Arachidonoyl Serinol

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Compound of Interest

Compound Name: Arachidonoyl Serinol

Cat. No.: B14815176

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Introduction

Arachidonoyl Serinol (AS) is a bioactive lipid molecule structurally related to the endocannabinoid anandamide. It is an N-acyl amide of arachidonic acid and serinol. Emerging research has identified AS and its analogs, such as N-arachidonoyl L-serine (ARA-S), as signaling molecules with potential therapeutic applications. These compounds have been shown to interact with various cellular targets, including the orphan G protein-coupled receptor GPR55, and modulate downstream signaling pathways implicated in a range of physiological processes. This document provides a detailed protocol for the dissolution of **Arachidonoyl Serinol** for in vivo studies, summarizes its solubility and reported in vivo dosages for related compounds, and illustrates its key signaling pathway.

Data Presentation

Table 1: Solubility of Arachidonoyl Serinol

| Solvent | Concentration | Reference |
|----------------------------|---------------|-----------|
| Dimethylformamide (DMF) | 20 mg/mL | [1] |
| Dimethyl sulfoxide (DMSO) | 10 mg/mL | [1] |
| Ethanol | 30 mg/mL | [1] |
| Ethanol:PBS (pH 7.2) (2:1) | 1 mg/mL | [1] |

Table 2: Exemplary In Vivo Administration of N-Acyl Amides

| Compound | Animal Model | Dosage | Vehicle | Route of Administration | Reference |
|------------------------------------|------------------|----------------------|---|-------------------------|---------------------|
| N-arachidonoyl L-serine (ARA-S) | Mice | 10 mg/kg | Not explicitly stated | Intraperitoneal (i.p.) | |
| 2-Arachidonoyl glycerol (2-AG) | Rats | 0.1 - 1.0 mg/kg | 2% ethanol, 2% Tween 80, and saline | Intravenous (i.v.) | |
| Anandamide | Squirrel Monkeys | 40 µg/kg | 0.25-4% ethanol, 0.25-4% Tween 80, and saline | Intravenous (i.v.) | [2] |
| Anandamide | Mice | 50 mg/kg | Not explicitly stated | Intraperitoneal (i.p.) | [3] |
| N-Palmitoylethanolamine (NAE 16:0) | Mice | 10 mg/kg | Emulsified in sterile corn oil | Depot injection | [4] |
| Oleoylethanolamide (OEA) | Humans | 125 - 250 mg (daily) | Not specified | Oral | [5] |

Experimental Protocols

Protocol for Dissolving Arachidonoyl Serinol for In Vivo Administration

This protocol details the preparation of a vehicle solution suitable for the intraperitoneal (i.p.) or intravenous (i.v.) administration of the lipophilic compound **Arachidonoyl Serinol**. The vehicle consists of ethanol, Tween 80 (a non-ionic surfactant), and sterile saline. This formulation is designed to enhance the solubility and bioavailability of lipid-based molecules for systemic delivery in animal models.

Materials:

- **Arachidonoyl Serinol (AS)**
- Ethanol (200 proof, absolute)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Stock Solution Preparation:
 - Weigh the desired amount of **Arachidonoyl Serinol** in a sterile microcentrifuge tube.
 - Add a minimal amount of absolute ethanol to completely dissolve the AS. For example, for a final vehicle composition with 5% ethanol, you would first dissolve the AS in this portion of the total ethanol volume. Vortex thoroughly until the solution is clear.
- Vehicle Formulation (Example for a 1:1:18 ratio of Ethanol:Tween 80:Saline):
 - To the ethanolic solution of **Arachidonoyl Serinol**, add an equal volume of Tween 80.
 - Vortex the mixture vigorously for 1-2 minutes until a homogenous solution is formed. Gentle warming in a 37°C water bath can aid in this process if the solution appears

viscous.

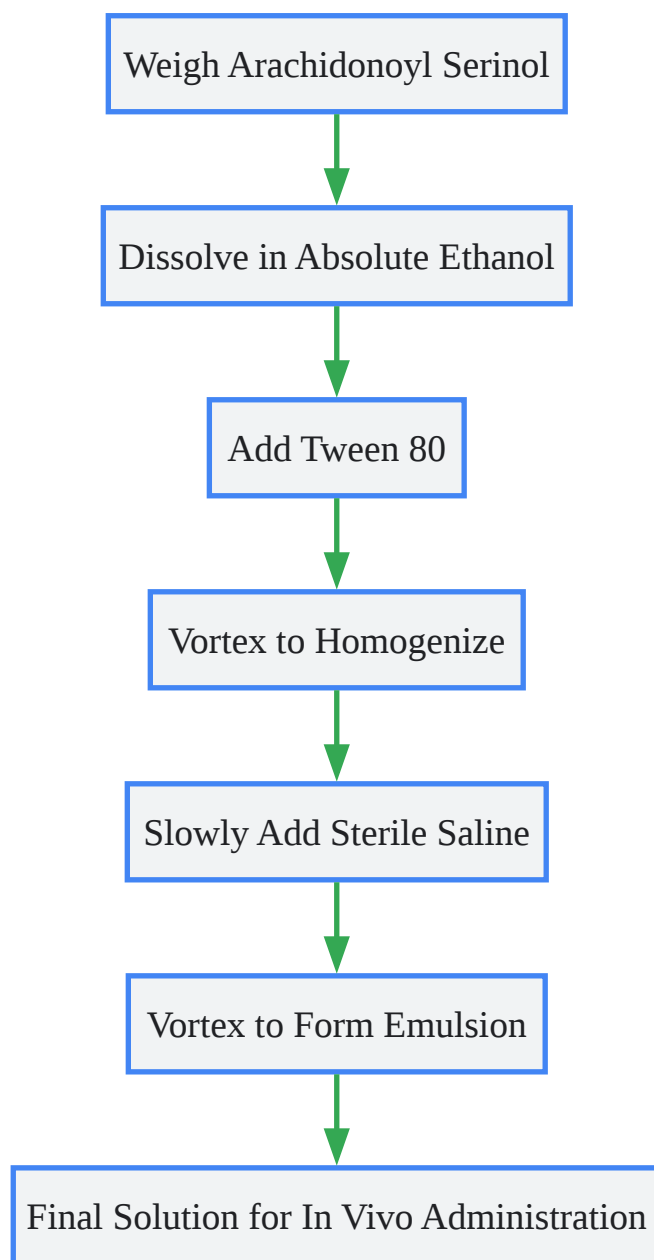
- Slowly add 18 parts of sterile saline to the ethanol/Tween 80 mixture while continuously vortexing. It is crucial to add the saline dropwise to prevent precipitation of the lipid.
- Continue vortexing for an additional 2-3 minutes to ensure the formation of a stable emulsion. The final solution should be a clear to slightly opalescent emulsion.
- Final Concentration Adjustment:
 - Calculate the final concentration of **Arachidonoyl Serinol** in the vehicle. Adjust the initial amount of AS or the total volume of the vehicle to achieve the desired dosage for your in vivo study.
- Sterilization and Storage:
 - The final solution should be prepared fresh before each experiment.
 - If short-term storage is necessary, store the solution at 4°C and protect it from light. Before use, allow the solution to come to room temperature and vortex thoroughly to ensure homogeneity. For longer-term storage, aliquots can be stored at -20°C, but stability should be validated.

Note: The final concentration of ethanol and Tween 80 should be kept as low as possible to minimize potential vehicle-induced effects in the animals. It is recommended to run a vehicle-only control group in all in vivo experiments.

Mandatory Visualization

Experimental Workflow for Arachidonoyl Serinol Dissolution

Preparation of Arachidonoyl Serinol Solution



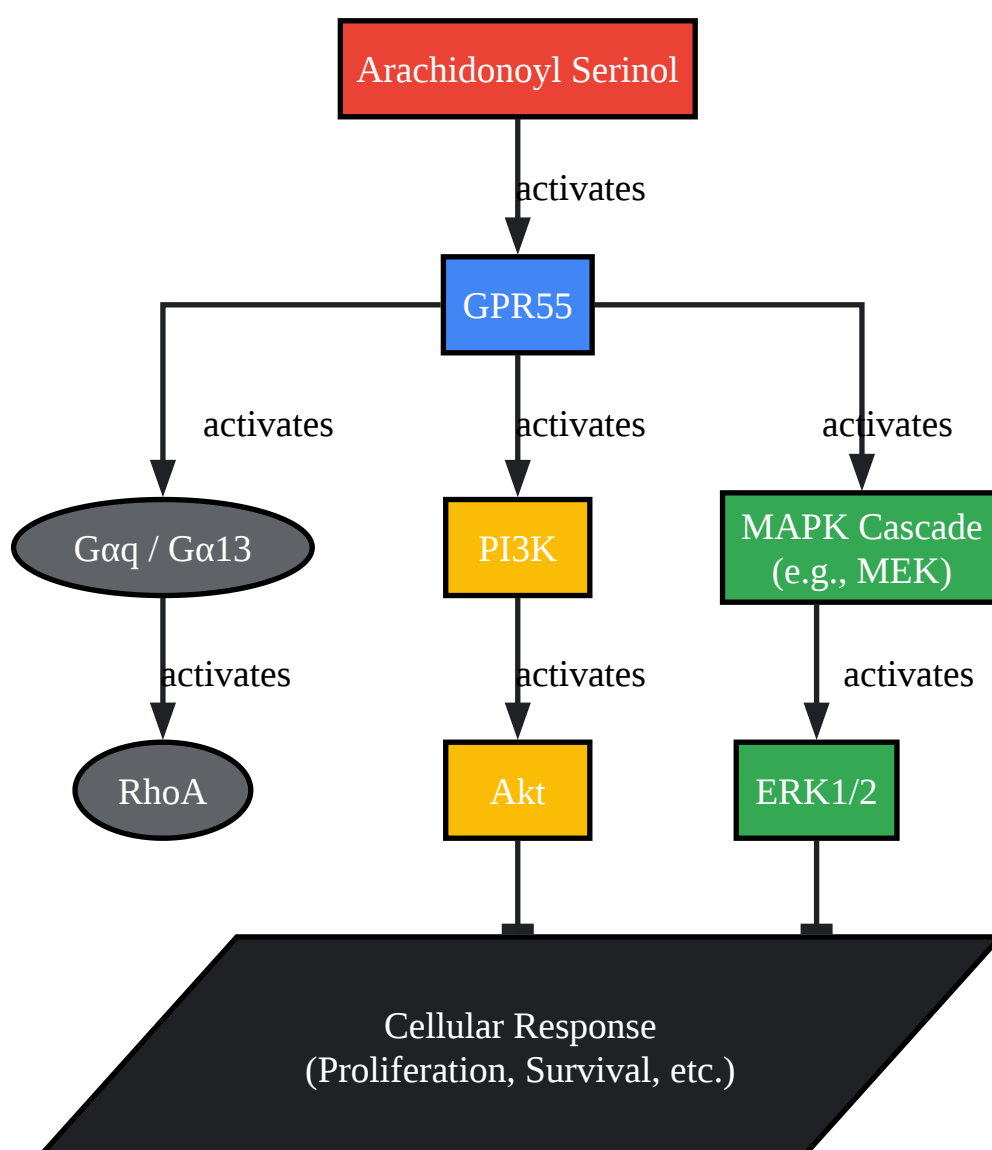
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Caption: Workflow for dissolving **Arachidonoyl Serinol**.

Signaling Pathway of Arachidonoyl Serinol via GPR55

Arachidonoyl Serinol and its analogs are known to activate the G protein-coupled receptor GPR55.[1][6] Activation of GPR55 initiates a signaling cascade that involves the coupling to Gαq and/or Gα13 G-proteins. This leads to the activation of RhoA, a small GTPase.[6] Downstream of GPR55 activation, two key signaling pathways are modulated: the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Mitogen-activated protein kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway.[1] The activation of these pathways can influence a variety of cellular processes, including cell proliferation, survival, and inflammation.

Arachidonoyl Serinol Signaling Pathway



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Caption: GPR55 signaling cascade activated by **Arachidonoyl Serinol**.

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